

tetraethylammonium tetrafluoroborate molecular weight and formula

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Compound of Interest

Compound Name: *Tetraethylammonium
tetrafluoroborate*

Cat. No.: *B153534*

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An In-Depth Technical Guide to **Tetraethylammonium Tetrafluoroborate**

This technical guide provides a detailed overview of the core physicochemical properties of **tetraethylammonium tetrafluoroborate**, tailored for researchers, scientists, and professionals in drug development.

Core Properties

Tetraethylammonium tetrafluoroborate is a quaternary ammonium salt.^[1] It is composed of a positively charged tetraethylammonium cation and a negatively charged tetrafluoroborate anion.^[1] In its solid form, it appears as white crystals or a crystalline powder.^{[1][2]} This compound is hygroscopic, meaning it readily absorbs moisture from the air.^{[2][3]}

Physicochemical Data

The fundamental quantitative data for **tetraethylammonium tetrafluoroborate** are summarized in the table below for ease of reference.

| Property | Value | References |
|-------------------|---|-----------------|
| Molecular Formula | $\text{C}_8\text{H}_{20}\text{BF}_4\text{N}$ | [3][4][5][6] |
| Linear Formula | $(\text{C}_2\text{H}_5)_4\text{N}(\text{BF}_4)$ | [5][7] |
| Molar Mass | 217.06 g/mol | [3][4][5][6][7] |
| Melting Point | $\geq 300\text{ }^\circ\text{C}$ | [7] |
| Solubility | Soluble in water, alcohol, and acetonitrile.[2] | [2] |

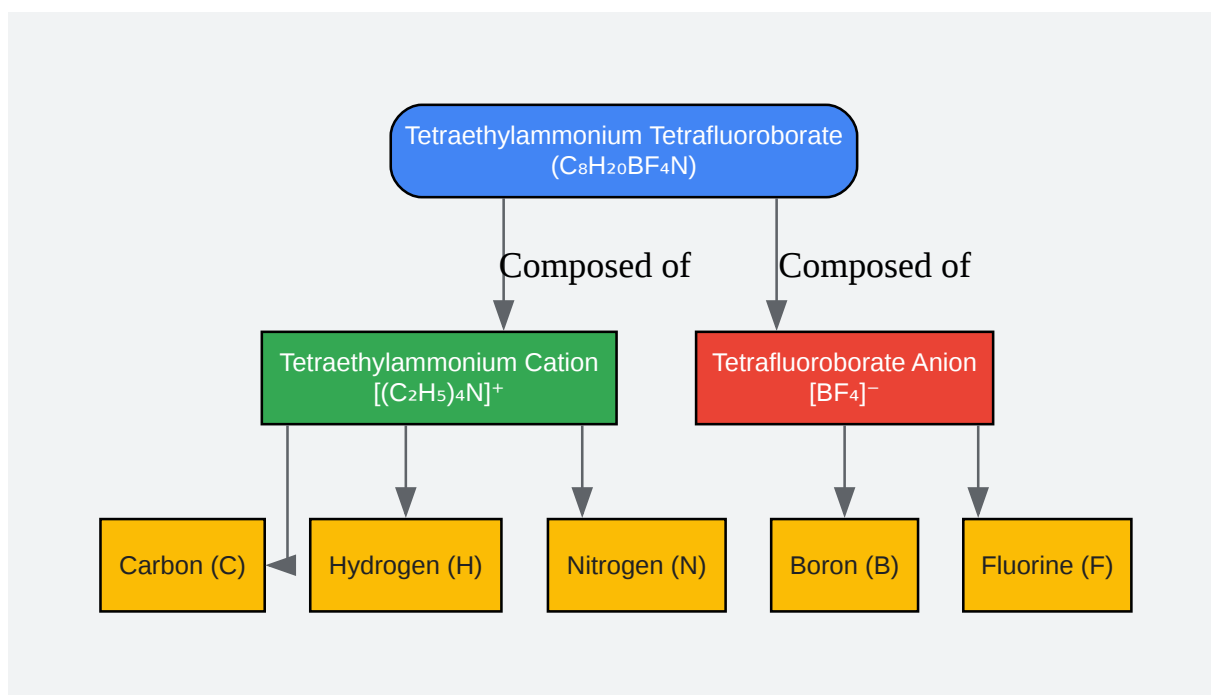
Experimental Applications and Protocols

Tetraethylammonium tetrafluoroborate is frequently utilized as a supporting electrolyte in various electrochemical applications.[1][7] Its use has been noted in the electrocatalytic reduction of certain compounds and in the fabrication of high-performance supercapacitors.[7] It also serves as a phase transfer catalyst in organic chemical reactions, helping to facilitate reactions between substances in different phases.[1]

While the literature points to its application in specific experimental contexts, detailed step-by-step protocols for these experiments are highly specific to the research being conducted and are not available in the general reference materials. Researchers should consult specialized publications in the relevant fields for detailed experimental methodologies.

Structural Visualization

To elucidate the composition of **tetraethylammonium tetrafluoroborate**, the following diagram illustrates the logical relationship between the compound, its constituent ions, and their elemental components.



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Figure 1: Logical breakdown of **Tetraethylammonium Tetrafluoroborate** into its constituent ions.

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